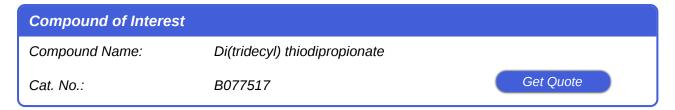


# Physicochemical Properties of Ditridecyl Thiodipropionate

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The following table summarizes the key physicochemical properties of Ditridecyl thiodipropionate.



Property	Value	Reference(s)
Identifiers		
CAS Number	10595-72-9	[4][5]
IUPAC Name	tridecyl 3-(3-oxo-3- tridecoxypropyl)sulfanylpropan oate	[6]
Synonyms	Di(tridecyl) thiodipropionate, DTDTP	[4]
Molecular Formula	C32H62O4S	[4][5]
Molecular Weight	542.9 g/mol	[4][5]
Physical Properties		
Physical Description	Colorless or light yellow liquid	[2][4]
Boiling Point	602.74 °C (estimated at 760.00 mm Hg)	[5]
Specific Gravity	0.936 g/mL at 25 °C	[5][7]
Refractive Index	1.470 at 20 °C	[5][7]
Flash Point	> 110 °C (> 230 °F)	[5]
Solubility		
Water	Insoluble	[2]
Organic Solvents	Soluble in ethyl acetate, methyl ethyl ketone, n- heptane, toluene	[2]
Computed Properties		
XLogP3-AA	12.8	[4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	5	[4]



Rotatable Bond Count	32	[4]
Topological Polar Surface Area	77.9 Ų	[4]

## **Experimental Protocols**

Detailed methodologies for the determination of key physicochemical properties of Ditridecyl thiodipropionate are outlined below. Given its nature as a high-boiling point, water-insoluble liquid, specific considerations are noted.

## **Determination of Specific Gravity**

Method: Pycnometer Method (based on ASTM D1840)

This method provides a precise determination of the specific gravity of a liquid by comparing the mass of a known volume of the liquid to the mass of the same volume of a reference substance, typically deionized water.

#### Apparatus:

- Gay-Lussac or Hubbard-Carmick type pycnometer (specific gravity bottle) with a known volume (e.g., 25 mL).
- Analytical balance with a precision of ±0.1 mg.
- Constant temperature water bath set to 25.0 ± 0.1 °C.
- Thermometer with a range of 0-50 °C, calibrated to 0.1 °C.

#### Procedure:

- Clean the pycnometer thoroughly with a suitable solvent (e.g., acetone), rinse with deionized water, and dry completely.
- Determine and record the mass of the empty, dry pycnometer (m bottle).
- Fill the pycnometer with freshly boiled and cooled deionized water. Insert the stopper and place it in the constant temperature bath at 25 °C for 30 minutes to allow for thermal



equilibrium.

- Remove the pycnometer, wipe it dry, and immediately weigh it to determine the mass of the pycnometer filled with water (m\_water).
- Empty and dry the pycnometer. Fill it with Ditridecyl thiodipropionate.
- Repeat the thermal equilibration step in the 25 °C water bath for 30 minutes.
- Remove the pycnometer, wipe it dry, and weigh it to determine the mass of the pycnometer filled with the sample (m\_sample).
- Calculation: The specific gravity (SG) at 25 °C is calculated using the formula: SG = (m\_sample - m\_bottle) / (m\_water - m\_bottle)

#### **Determination of Refractive Index**

Method: Abbe Refractometer

The refractive index is a measure of how light propagates through a substance and is a characteristic property.

- Apparatus:
  - Abbe refractometer with a sodium D line light source (589 nm).
  - $\circ$  Constant temperature water circulator to maintain the prism temperature at 20.0  $\pm$  0.1 °C.
  - Dropper or pipette.
  - Lint-free tissue and a suitable solvent (e.g., ethanol or acetone).
- Procedure:
  - Turn on the refractometer and the water circulator. Allow the prisms to reach the target temperature of 20 °C.
  - Calibrate the instrument using a standard of known refractive index (e.g., distilled water,  $nD^{20} = 1.3330$ ).



- Open the prisms and clean their surfaces carefully with a soft tissue moistened with ethanol, followed by a dry tissue.
- Place 2-3 drops of Ditridecyl thiodipropionate onto the surface of the lower prism.
- Close the prisms firmly.
- Adjust the light source and mirror to achieve optimal illumination of the field of view.
- Rotate the coarse adjustment knob until the light and dark fields appear in the eyepiece.
- Turn the fine adjustment knob to bring the dividing line sharply into focus at the intersection of the crosshairs.
- If a colored band is visible, adjust the chromaticity compensator to eliminate the color and sharpen the dividing line.
- Read the refractive index value from the instrument's scale. Repeat the measurement three times and report the average.

## **Determination of Boiling Point**

Method: Simulated Distillation by Gas Chromatography (based on ASTM D2887)

For high molecular weight compounds like Ditridecyl thiodipropionate, which have very high boiling points and may degrade at atmospheric pressure, simulated distillation by gas chromatography is a more suitable method than physical distillation.

- Apparatus:
  - Gas chromatograph (GC) equipped with a flame ionization detector (FID).
  - Non-polar open tubular (capillary) column suitable for high-temperature analysis (e.g., a short, thin-film dimethylpolysiloxane column).
  - Autosampler or manual injection system.
  - Data acquisition and processing software.



#### Materials:

- High purity carrier gas (e.g., Helium or Hydrogen).
- High purity FID gases (Hydrogen and Air).
- A suitable solvent (e.g., carbon disulfide or cyclohexane).
- A calibration mixture of n-alkanes (e.g., C10 to C60) with known boiling points.

#### Procedure:

- Calibration: Prepare a solution of the n-alkane calibration mixture. Inject this mixture into the GC using a temperature program that elutes all components. Create a calibration curve by plotting the retention time of each n-alkane against its known atmospheric boiling point.
- Sample Preparation: Prepare a dilute solution of Ditridecyl thiodipropionate (e.g., 1% by mass) in the chosen solvent.
- Analysis: Inject the sample solution into the GC using the same conditions and temperature program as the calibration run.
- Data Processing: The software integrates the chromatogram of the sample. By using the
  retention time vs. boiling point calibration curve, the software converts the retention time
  axis to a boiling point axis. The estimated boiling point corresponds to the temperature at
  which the peak maximum for Ditridecyl thiodipropionate elutes.

## **Determination of Solubility**

Method: Equilibrium Solubility Shake-Flask Method

This protocol determines the solubility of Ditridecyl thiodipropionate in various organic solvents.

- Apparatus:
  - Analytical balance (±0.1 mg).



- Vials with screw caps.
- Shaking incubator or orbital shaker set to a constant temperature (e.g., 25 °C).
- Centrifuge.
- Analytical instrumentation for quantification (e.g., GC-FID or HPLC-UV, depending on the solvent and analyte properties).

#### Procedure:

- Add an excess amount of Ditridecyl thiodipropionate to a series of vials, each containing a known volume of a specific solvent (e.g., ethyl acetate, toluene, n-heptane). The excess solid ensures that a saturated solution is formed.
- Seal the vials and place them in the shaking incubator at 25 °C. Agitate the vials for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed at the same temperature to let undissolved material settle.
- To ensure complete separation of the saturated solution from the excess solute, centrifuge the vials.
- Carefully withdraw a known aliquot of the clear supernatant (the saturated solution).
- Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
- Quantify the concentration of Ditridecyl thiodipropionate in the diluted aliquot using a precalibrated analytical method (e.g., GC-FID).
- Calculate the original concentration in the saturated solution to determine the solubility, typically expressed in g/100 mL or mg/L.

### **Visualizations**

## **Antioxidant Mechanism of Thioethers**

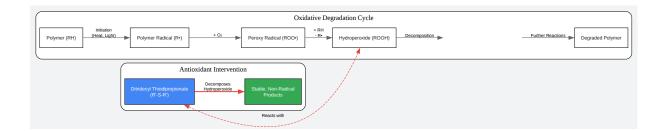


## Foundational & Exploratory

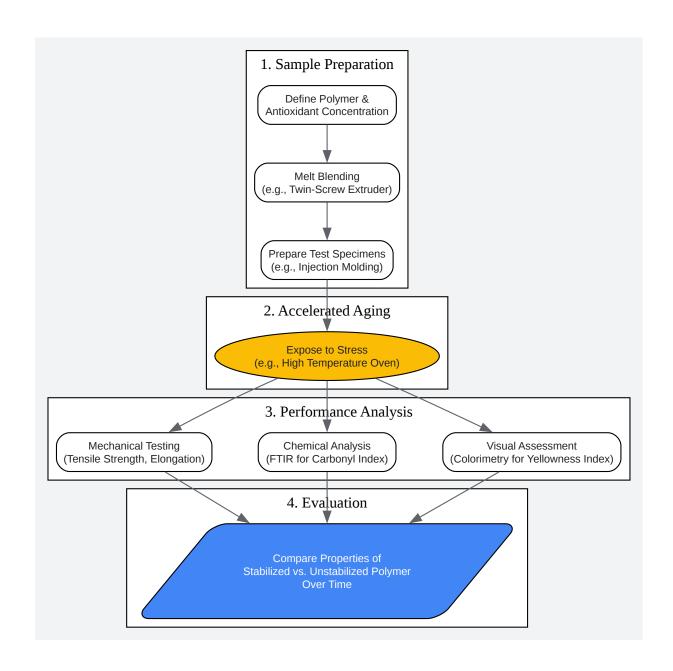
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Ditridecyl thiodipropionate acts as a secondary antioxidant by decomposing hydroperoxides (ROOH), which are key intermediates in the oxidative degradation of polymers. This process prevents the formation of highly reactive radicals that would otherwise continue the degradation chain reaction. The thioether sulfur is oxidized to sulfoxide and subsequently to sulfone in this process.









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